

Allyl Bromide: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Allyl bromide*

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Abstract

Allyl bromide (3-bromopropene) is a highly versatile organic halide that serves as a crucial building block in a myriad of synthetic applications, including the synthesis of polymers, pharmaceuticals, and other fine chemicals.^{[1][2]} Its reactivity, stemming from the presence of both a double bond and a labile bromine atom, makes it a potent alkylating agent.^{[3][4]} This technical guide provides an in-depth overview of the core physical and chemical properties of **allyl bromide**, detailed experimental protocols for its synthesis and purification, and an examination of its key reaction pathways.

Physical Properties

Allyl bromide is a clear, colorless to light yellow liquid characterized by a pungent, acrid odor.^{[5][6]} It is highly flammable and should be handled with appropriate safety precautions in a well-ventilated area.^[7] The key physical properties of **allyl bromide** are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	C ₃ H ₅ Br	[2]
Molecular Weight	120.98 g/mol	[5]
Appearance	Clear, colorless to light yellow liquid	[5][6]
Odor	Pungent, acrid	[5]
Density	1.398 g/cm ³ at 20 °C	[8]
Melting Point	-119 °C (-182 °F; 154 K)	[1][2]
Boiling Point	71 °C (160 °F; 344 K)	[1][2]
Flash Point	-1 °C (30 °F)	[5]
Autoignition Temperature	280 °C (536 °F)	[5]
Solubility in water	Slightly soluble (3.835 g/L at 25 °C)	[5]
Solubility in organic solvents	Miscible with alcohol, ether, chloroform, carbon tetrachloride, and acetone	[2][9]
Vapor Pressure	147 mbar at 20 °C	[5]
Vapor Density	4.2 (air = 1)	[5]
Refractive Index (n _D ²⁰)	1.4697	[2]
log P (Octanol/Water Partition Coefficient)	1.79	[5]

Chemical Properties and Reactivity

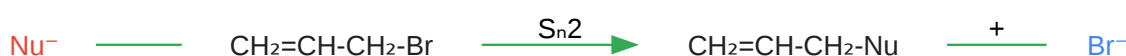
The chemical behavior of **allyl bromide** is dominated by two key features: the electrophilic nature of the carbon atom bonded to the bromine, and the reactivity of the carbon-carbon double bond.

Stability and Storage: **Allyl bromide** is stable under normal conditions but can decompose upon exposure to heat and light, forming hydrogen bromide.[1][7] It is also sensitive to moisture and air. For long-term storage, it should be kept in a cool, dry, well-ventilated area in a tightly sealed container, away from ignition sources and strong oxidizing agents.[8][10] Commercial preparations are often stabilized with propylene oxide.

Reactivity: **Allyl bromide** is a reactive alkylating agent due to the stability of the resulting allyl cation, which is resonance-stabilized.[11] This makes the carbon-bromine bond susceptible to cleavage. It reacts readily with a wide range of nucleophiles in S_N2 reactions to introduce the allyl group.[3][12] The double bond can also undergo addition reactions, although substitution at the allylic position is often favored.

Key Reaction Pathways

Nucleophilic Substitution (S_N2): **Allyl bromide** is an excellent substrate for S_N2 reactions, where a nucleophile displaces the bromide ion. This is a cornerstone of its synthetic utility.

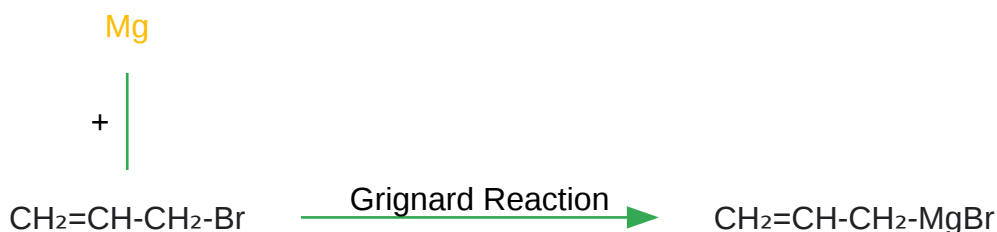


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*General S_N2 reaction of **allyl bromide** with a nucleophile.*

Grignard Reagent Formation: It reacts with magnesium metal in anhydrous ether to form the corresponding Grignard reagent, allylmagnesium bromide, a valuable tool for forming carbon-carbon bonds.[3]

Dry Ether

[Click to download full resolution via product page](#)*Formation of allylmagnesium bromide.*

Allylic Bromination: While **allyl bromide** is a product of allylic bromination of propene, understanding this reaction type is crucial for predicting side reactions and for the synthesis of more complex allylic bromides.[13][14] This reaction proceeds via a free-radical mechanism, often using N-bromosuccinimide (NBS) to maintain a low concentration of bromine.[14]

Experimental Protocols

Synthesis of Allyl Bromide from Allyl Alcohol

This protocol is based on the reaction of allyl alcohol with hydrobromic acid, catalyzed by sulfuric acid.[15]

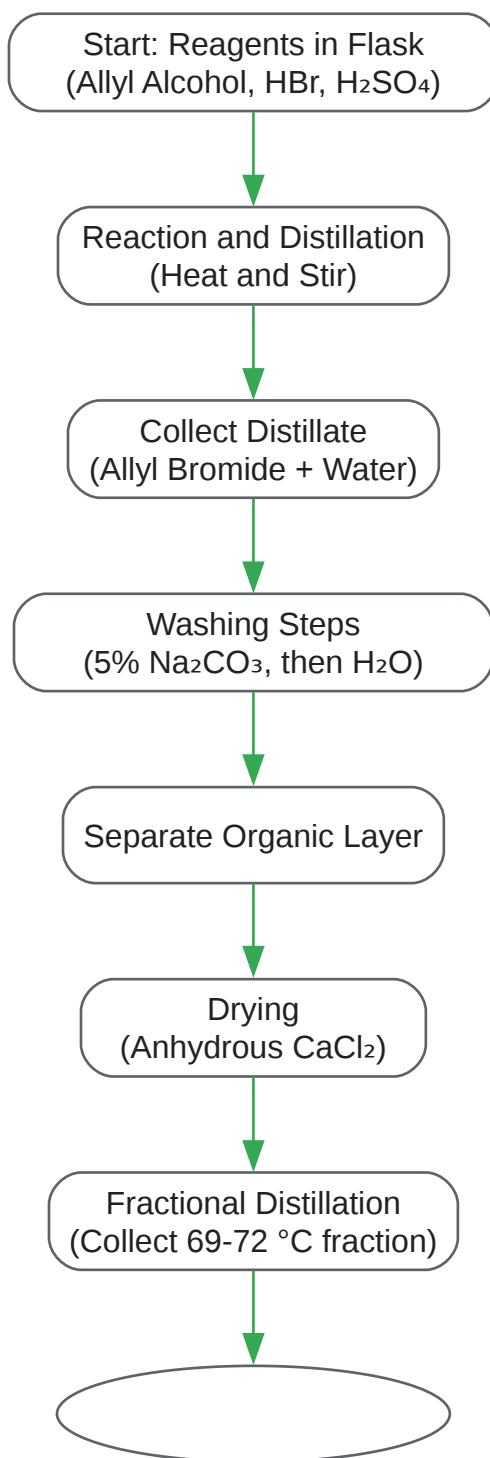
Materials:

- Allyl alcohol (1.0 mol, 58.08 g)
- Hydrobromic acid (48% aqueous solution, 250 g)
- Concentrated sulfuric acid (98%, 150 g total)
- 5% Sodium carbonate solution
- Anhydrous calcium chloride

- Reaction flask with a stirrer, dropping funnel, and distillation setup

Procedure:

- To a reaction flask equipped with a stirrer, dropping funnel, and distillation apparatus, add 250 g of 48% hydrobromic acid.
- Slowly add 75 g of concentrated sulfuric acid to the hydrobromic acid while stirring.
- Add 58 g (1.0 mol) of allyl alcohol to the mixture.
- While stirring vigorously, slowly add the remaining 75 g of concentrated sulfuric acid from the dropping funnel.
- Heat the reaction mixture to initiate the reaction and distill the **allyl bromide** as it is formed. The reaction is typically complete within 30 minutes.[\[15\]](#)
- Collect the distillate, which will be a mixture of **allyl bromide** and water.
- Wash the distillate with a 5% sodium carbonate solution to neutralize any remaining acid, followed by a wash with water.[\[15\]](#)
- Separate the organic layer and dry it over anhydrous calcium chloride.[\[15\]](#)
- Purify the crude **allyl bromide** by fractional distillation, collecting the fraction boiling at 69-72 °C.[\[15\]](#)



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*Workflow for the synthesis of **allyl bromide**.*

Purification by Fractional Distillation

Crude **allyl bromide** can be purified by fractional distillation to remove impurities and any remaining starting materials.

Apparatus:

- Distillation flask
- Fractionating column (e.g., Vigreux or packed column)
- Condenser
- Receiving flask
- Heating mantle
- Thermometer

Procedure:

- Ensure all glassware is dry.
- Charge the distillation flask with the crude **allyl bromide** and a few boiling chips.
- Assemble the fractional distillation apparatus.
- Begin heating the distillation flask gently.
- Monitor the temperature at the head of the fractionating column.
- Discard any initial low-boiling fractions.
- Collect the fraction that distills at a constant temperature corresponding to the boiling point of **allyl bromide** (approximately 71 °C at atmospheric pressure).^{[1][2]}
- Stop the distillation before the flask goes to dryness.
- Store the purified **allyl bromide** in a tightly sealed container, protected from light.

Analytical Methods

Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a powerful technique for assessing the purity of **allyl bromide** and identifying any impurities.

Typical GC-MS Conditions for Alkyl Halides:

- Column: A non-polar or medium-polarity capillary column, such as one with a 5% diphenyl/95% dimethylpolysiloxane stationary phase (e.g., VF-624ms), is suitable.[\[16\]](#)
- Injector: Split/splitless injector, typically operated in split mode.
- Oven Temperature Program: A temperature ramp starting from a low temperature (e.g., 40 °C) and increasing to a higher temperature (e.g., 250 °C) to separate components with different boiling points.
- Carrier Gas: Helium or hydrogen.
- MS Detector: Electron ionization (EI) source, with scanning in a mass range appropriate for the expected components (e.g., m/z 35-300).

High-Performance Liquid Chromatography (HPLC): HPLC can also be used for the analysis of **allyl bromide**.

Example HPLC Method:

- Column: A reverse-phase column such as Newcrom R1.[\[17\]](#)
- Mobile Phase: An isocratic mixture of acetonitrile and water with a suitable buffer (e.g., triethanolamine).[\[17\]](#)
- Detection: UV detection at an appropriate wavelength.[\[17\]](#)

Safety and Handling

Allyl bromide is a hazardous substance and must be handled with extreme care.

- Toxicity: It is toxic if swallowed, inhaled, or absorbed through the skin.[1][10] It is also corrosive and can cause severe skin and eye burns.[10]
- Flammability: It is a highly flammable liquid and vapor.[1][10] Keep away from heat, sparks, open flames, and other ignition sources.[7]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles with a face shield, and a lab coat.[10] All handling should be done in a well-ventilated chemical fume hood.[7]
- Disposal: Dispose of waste **allyl bromide** and contaminated materials as hazardous waste in accordance with local regulations.

Conclusion

Allyl bromide's unique combination of physical and chemical properties makes it an indispensable reagent in organic synthesis. A thorough understanding of its characteristics, handling requirements, and reaction profiles is essential for its safe and effective use in research and development. This guide provides a foundational resource for professionals working with this important chemical intermediate.

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- To cite this document: BenchChem. [Allyl Bromide: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b033337#allyl-bromide-physical-and-chemical-properties>]

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